

Technical Guide: Solubility Profile of 4-Methoxy-3-(4-morpholinyl)benzoic acid

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Compound of Interest

Compound Name: 4-Methoxy-3-(4-morpholinyl)benzoic acid

CAS No.: 915923-91-0

Cat. No.: B1318628

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Executive Summary & Compound Identity

4-Methoxy-3-(4-morpholinyl)benzoic acid (CAS: 915923-91-0) is a bifunctional building block utilized in the synthesis of pharmaceutical intermediates, particularly for kinase inhibitors and EZH2 antagonists. Its structure combines an acidic benzoate core with a basic morpholine moiety, creating a zwitterionic potential that significantly dictates its solubility behavior compared to simple benzoic acid derivatives.

Compound Snapshot

Property	Data	Source/Predictor
CAS Number	915923-91-0	[ChemicalBook, 2025]
Molecular Formula	C ₁₂ H ₁₅ NO ₄	Stoichiometry
Molecular Weight	237.25 g/mol	Calculated
Appearance	Beige Solid / Powder	[Sigma-Aldrich, 2025]
LogP (Predicted)	~1.92	[Hit2Lead, 2025]
pKa (Acidic)	~4.2 (Carboxylic acid)	Analog (4-Methoxybenzoic acid)
pKa (Basic)	~3.0 - 3.5 (Aryl Morpholine)	Analog (N-Phenylmorpholine)

Physicochemical Solubility Landscape

As a Senior Application Scientist, I emphasize that solubility is not a static number but a dynamic function of pH, temperature, and solvent polarity. This compound exhibits "U-shaped" pH-dependent solubility due to its amphoteric nature.

Predicted Solubility Map (Solvent Screening)

The following classification is derived from structural analog analysis (specifically 4-Methoxybenzoic acid and 4-(4-Morpholinyl)benzoic acid) and thermodynamic principles of solvation.

Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, NMP	High (>50 mg/mL)	Disrupts strong crystal lattice intermolecular H-bonds; ideal for stock solutions.
Polar Protic	Methanol, Ethanol	Moderate (10–30 mg/mL)	Solvation of the carboxyl group; solubility increases significantly with temperature (>40°C).
Ethers/Esters	THF, Ethyl Acetate	Low-Moderate	Sufficient for extraction but poor for stable storage; likely requires heating.
Aqueous (Neutral)	Water (pH 6-7)	Very Low (<0.5 mg/mL)	The molecule is largely uncharged/zwitterionic at neutral pH, minimizing hydration energy.
Aqueous (High pH)	0.1N NaOH / PBS (pH > 8)	High	Formation of the benzoate anion (COO ⁻) drives solubility.
Non-Polar	Hexane, Toluene	Insoluble	High crystal lattice energy overcomes weak Van der Waals interactions.

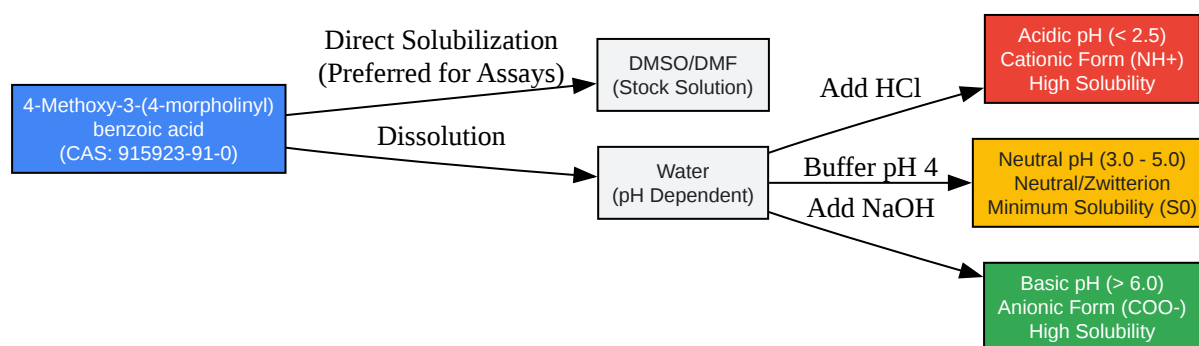
The pH-Solubility Relationship

The morpholine nitrogen attached to the phenyl ring is weakly basic (pKa ~3.0), while the carboxylic acid is acidic (pKa ~4.2).

- pH < 2.5: The nitrogen is protonated (). Solubility Increases.
- pH 3.0 – 5.0: The molecule approaches its isoelectric point (zwitterionic or neutral species dominate). Solubility is at its Minimum (Intrinsic Solubility,).
- pH > 6.0: The carboxylic acid deprotonates (). Solubility Increases drastically.

Visualization: Solubility & Structural Logic[1]

The following diagram illustrates the ionization states and solvent compatibility logic for this compound.



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Figure 1: Ionization states and solubility behavior of **4-Methoxy-3-(4-morpholinyl)benzoic acid** across pH gradients.

Experimental Protocol: Determination of Intrinsic Solubility

Since specific literature values for this CAS are sparse, the following validated protocol is recommended to determine the exact solubility (

) in your specific buffer system.

Method: Shake-Flask Saturation with HPLC-UV Quantitation

Step 1: Preparation of Media

- Buffer A (pH 1.2): 0.1 N HCl (Simulated Gastric Fluid).
- Buffer B (pH 7.4): Phosphate Buffered Saline (PBS).
- Organic Solvent: Methanol (HPLC Grade).[\[1\]](#)

Step 2: Saturation

- Weigh approximately 5 mg of solid **4-Methoxy-3-(4-morpholinyl)benzoic acid** into a 2 mL HPLC vial.
- Add 1.0 mL of the respective solvent (Buffer A, Buffer B, or Methanol).
- Vortex for 1 minute to disperse the solid.
- Incubate the vials at 25°C with constant agitation (orbital shaker at 200 rpm) for 24 hours.
 - Note: Ensure excess solid remains visible at the bottom of the vial. If all solid dissolves, add more compound.

Step 3: Filtration & Dilution

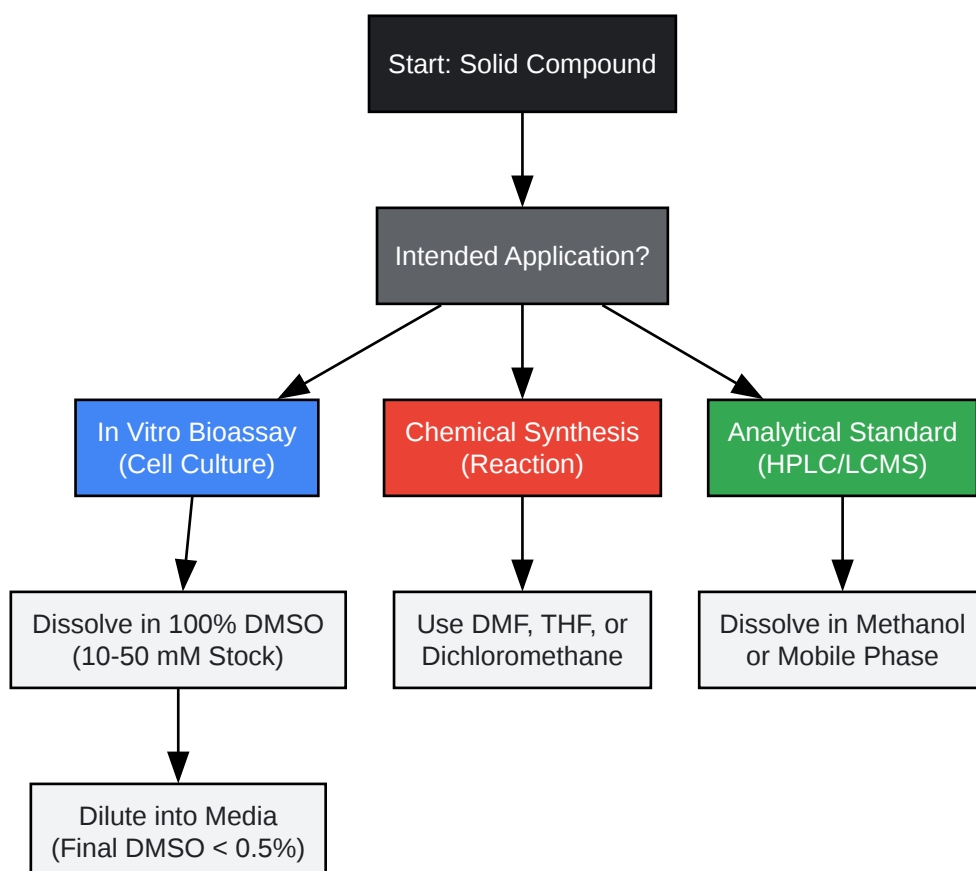
- Centrifuge the samples at 10,000 rpm for 5 minutes to pellet undissolved solid.
- Filter the supernatant through a 0.22 µm PTFE syringe filter (prevents adsorption of the drug).
- Dilute the filtrate 1:10 and 1:100 with Mobile Phase to ensure the signal falls within the linear calibration range.

Step 4: HPLC Analysis Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase: Acetonitrile : Water (0.1% Formic Acid) [40:60 v/v].
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Benzoate chromophore) or 280 nm.
- Calculation: Compare peak area against a standard curve prepared in DMSO (0.1 – 1.0 mg/mL).

Applications & Formulation Strategy

For researchers developing assays or drug formulations, the following "Decision Tree" guides the handling of this compound.



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Figure 2: Formulation and handling decision tree based on solubility properties.

Critical Handling Notes

- **Stock Stability:** Store DMSO stock solutions at -20°C. Avoid repeated freeze-thaw cycles which can induce precipitation of the zwitterionic form.
- **Salt Formation:** If higher aqueous solubility is required for animal studies (in vivo), convert the acid to its Sodium Salt (using 1 equivalent of NaOH) or Meglumine Salt. This can increase aqueous solubility by >100-fold.

References

- PubChem. (2025).[2][3] 4-Methoxybenzoic Acid (Analog Reference Data). National Library of Medicine. Retrieved from [\[Link\]](#)[3]

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Sources

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- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 4-Methoxy-3-(4-morpholinyl)benzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1318628/docs#technical-guide-solubility-profile-of-4-methoxy-3-4-morpholinyl-benzoic-acid\]](https://www.benchchem.com/product/b1318628/docs#technical-guide-solubility-profile-of-4-methoxy-3-4-morpholinyl-benzoic-acid)

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